

A Comprehensive Technical Guide to the Physicochemical Properties of Pentyl Isovalerate

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Compound of Interest

Compound Name: *Pentyl isovalerate*

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Abstract

Pentyl isovalerate, also known as amyl isovalerate, is an organic ester recognized for its characteristic fruity aroma, reminiscent of apples.[1][2] This colorless liquid is formed from the reaction of amyl alcohol and isovaleric acid.[3] It has significant applications in the flavor and fragrance industries and also serves as a solvent and plasticizer in various industrial settings. [1][2] This document provides an in-depth overview of the core physicochemical properties of **pentyl isovalerate**, detailed experimental protocols for its synthesis and property determination, and visual representations of key chemical processes.

Physicochemical Properties of Pentyl Isovalerate

The quantitative physicochemical data for **pentyl isovalerate** are summarized in the table below, providing a consolidated reference for its key properties.

Property	Value	Conditions
Molecular Formula	C ₁₀ H ₂₀ O ₂	
Molecular Weight	172.26 g/mol	
Appearance	Colorless liquid	
Odor	Fruity, apple-like	
Boiling Point	169-170 °C	@ 760 mm Hg[4]
78-80 °C	[5]	
Density	0.858 g/mL	@ 20 °C[6]
Refractive Index	1.414	@ 20 °C (n _{20/D})[6]
Vapor Pressure	0.413 mmHg	@ 25 °C (estimated)[4]
Flash Point	160 °F (71.11 °C)	Closed Cup (TCC)[4]
Solubility	Insoluble	In water[7]
Soluble	In alcohol and most fixed oils[7]	
Slightly soluble	In propylene glycol[7]	
Water Solubility	38.59 mg/L	@ 25 °C (estimated)[4]

Note: A specific melting point for **pentyl isovalerate** is not readily available in the cited literature.

Experimental Protocols

Synthesis of Pentyl Isovalerate via Fischer Esterification

Fischer esterification is a classic method for synthesizing esters by refluxing a carboxylic acid and an alcohol in the presence of a strong acid catalyst.[8]

Materials:

- Pentyl alcohol (Amyl alcohol)

- Isovaleric acid (3-methylbutanoic acid)
- Concentrated sulfuric acid (H_2SO_4) or other acid catalyst[8]
- Sodium bicarbonate (NaHCO_3) solution (5%)
- Brine (saturated aqueous sodium chloride)
- Anhydrous sodium sulfate (Na_2SO_4)
- Organic solvent (e.g., diethyl ether or ethyl acetate)[6]
- Distilled water

Apparatus:

- Round-bottom flask
- Reflux condenser
- Heating mantle or sand bath[8]
- Separatory funnel
- Distillation apparatus[8]
- Glassware for measurements and transfers

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine pentyl alcohol and an excess of isovaleric acid.[8] While stirring, cautiously add a catalytic amount of concentrated sulfuric acid.[8]
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle boil using a heating mantle or sand bath.[8] Allow the reaction to reflux for approximately 1-2 hours to drive the equilibrium towards the formation of the ester.[9]
- **Cooling and Extraction:** After the reflux period, allow the mixture to cool to room temperature. [8] Transfer the cooled mixture to a separatory funnel.

- Washing:
 - Wash the organic layer with distilled water to remove the majority of the unreacted alcohol and sulfuric acid.[8]
 - Next, wash with a 5% sodium bicarbonate solution to neutralize any remaining acid. Carbon dioxide evolution will be observed; vent the separatory funnel frequently.[6]
 - Finally, wash with brine to remove any residual dissolved water.[6]
- Drying: Separate the organic layer and dry it over anhydrous sodium sulfate to remove any remaining water.
- Purification: Decant or filter the dried organic layer into a distillation flask. Purify the **pentyl isovalerate** by simple or fractional distillation, collecting the fraction that distills at the expected boiling point of the ester.[8]

Determination of Physicochemical Properties

1. Boiling Point Determination (Distillation Method)

The boiling point can be accurately measured during the purification of the synthesized ester.

Procedure:

- Assemble a simple distillation apparatus with the crude **pentyl isovalerate** in the distilling flask.[10]
- Place a thermometer correctly within the distillation head, ensuring the top of the thermometer bulb is slightly below the side arm leading to the condenser.[11]
- Heat the flask gently.[11]
- Record the temperature at which a steady stream of distillate is collected. This temperature range is the boiling point of the substance at the recorded atmospheric pressure.[12]

2. Density Determination (ASTM D4052)

The density of liquid samples like **pentyl isovalerate** can be precisely determined using a digital density meter according to the ASTM D4052 standard test method.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[13\]](#)[\[14\]](#)

Principle: A small volume of the liquid sample (approximately 1-2 mL) is introduced into an oscillating U-tube.[\[2\]](#) The change in the oscillating frequency of the tube caused by the mass of the sample is used, in conjunction with calibration data, to determine the density of the sample.
[\[2\]](#)

Procedure Outline:

- Calibrate the digital density meter with reference standards (e.g., dry air and pure water).[\[2\]](#)
- Ensure the sample is free of air bubbles.[\[3\]](#)
- Inject the **pentyl isovalerate** sample into the oscillating tube of the density meter.[\[2\]](#)
- Allow the temperature of the sample cell to stabilize at the desired temperature (e.g., 20°C).
- The instrument will measure the oscillation period and calculate the density, which is then displayed.

3. Refractive Index Determination

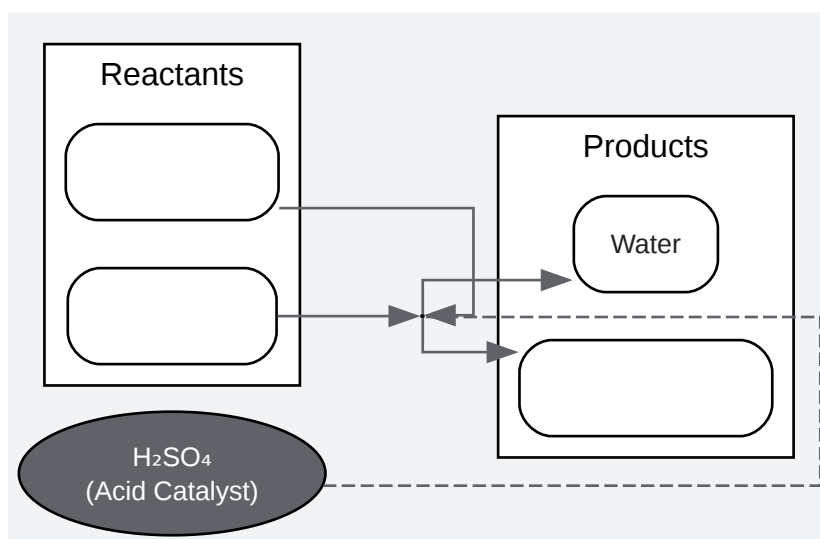
The refractive index is a characteristic property of a liquid and can be measured using a refractometer.[\[15\]](#)

Procedure:

- Ensure the prism of the refractometer is clean.[\[15\]](#)
- Calibrate the instrument using a standard liquid with a known refractive index.
- Place a few drops of **pentyl isovalerate** onto the lower prism and close the prism assembly.
[\[15\]](#)
- Adjust the light source and focus the instrument until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.[\[16\]](#)

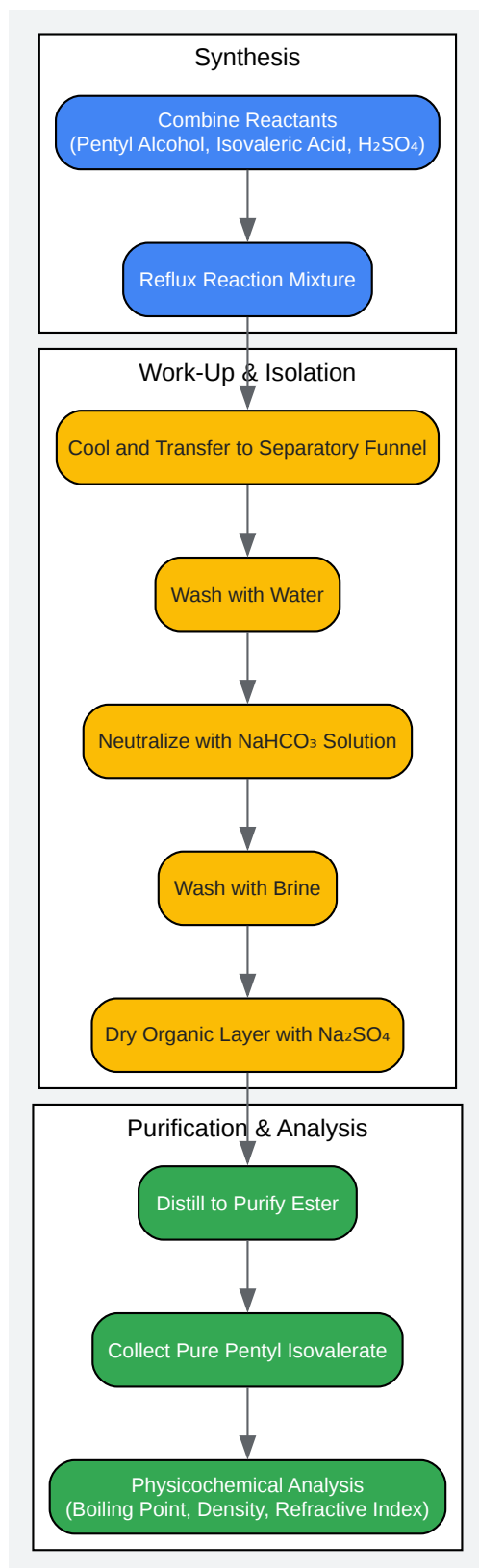
- Read the refractive index value from the scale.[16]
- Record the temperature at which the measurement is taken, as the refractive index is temperature-dependent.[15] If necessary, apply a temperature correction to report the value at a standard temperature (e.g., 20°C).[15]

Visualizations



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Caption: Fischer Esterification of **Pentyl Isovalerate**.



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Caption: Synthesis and Purification Workflow for **Pentyl Isovalerate**.

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